Comprehensive Characterization Guide: 2-Methoxy-5-(piperazin-1-ylmethyl)phenol[1]

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Compound of Interest

Compound Name:	*2-Methoxy-5-(piperazin-1-ylmethyl)phenol*
Cat. No.:	*B13596696*

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Executive Summary

2-Methoxy-5-(piperazin-1-ylmethyl)phenol (CAS: Derived from Isovanillin, specific registry varies by salt form) is a critical "privileged structure" intermediate in medicinal chemistry.[1] Often synthesized via the reductive amination of isovanillin (3-hydroxy-4-methoxybenzaldehyde), this compound combines a phenolic hydrogen bond donor with a basic piperazine handle, making it a versatile scaffold for CNS-targeted ligands (e.g., dopamine/serotonin modulators) and kinase inhibitors.[1]

This guide provides a rigorous technical comparison of characterization methods for this intermediate, with a specific focus on Elemental Analysis (EA) as the definitive benchmark for establishing bulk purity, salt stoichiometry, and solvation state—parameters often missed by HPLC alone.[1]

Chemical Identity & Theoretical Baselines

Before experimental validation, the theoretical baseline must be established.[1] The free base form is prone to forming hydrates or carbonates due to the basic secondary amine and the phenolic moiety.[1]

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Property	Specification
IUPAC Name	2-Methoxy-5-(piperazin-1-ylmethyl)phenol
Common Precursor	Isovanillin (3-Hydroxy-4-methoxybenzaldehyde)
Molecular Formula	$C_{12}H_{18}N_2O_2$
Molecular Weight	222.29 g/mol
Appearance	Off-white to pale beige solid (highly dependent on oxidation state)
Solubility	Soluble in DMSO, Methanol; Sparingly soluble in Water (Free Base)

Theoretical Elemental Analysis (CHN) Data

The following table serves as the Gold Standard for validating the free base. Deviations >0.4% typically indicate salt formation (e.g., acetate from HPLC buffers) or trapped solvents.[1]

Element	Theoretical Mass % (Free Base)	Acceptance Range (±0.4%)
Carbon (C)	64.84%	64.44% – 65.24%
Hydrogen (H)	8.16%	7.76% – 8.56%
Nitrogen (N)	12.60%	12.20% – 13.00%
Oxygen (O)	14.40%	Calculated by difference

> *Critical Insight: If your experimental Nitrogen value is significantly lower (e.g., ~10-11%), check for the formation of a dihydrochloride salt or carbonate species, common when piperazines are exposed to atmospheric CO_2.[1]*

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Comparative Analysis: EA vs. Alternative Methods

In drug development, "Purity" is a multi-dimensional attribute. The table below objectively compares why Elemental Analysis remains indispensable alongside modern spectroscopic techniques for this specific piperazine derivative.

Performance Matrix

Feature	Elemental Analysis (CHN)	HPLC-UV/MS	qNMR (Quantitative NMR)
Primary Utility	Bulk Purity & Salt Confirmation	Organic Impurity Profiling	Absolute Purity & Structure
Detection of Salts	Excellent (Detects inorganic counterions/water)	Poor (Salts often invisible in UV)	Good (If counterion has protons)
Sample Requirement	2–5 mg (Destructive)	<1 mg (Non-destructive)	5–10 mg (Non-destructive)
Blind Spot	Cannot identify specific impurities (only bulk deviation)	Misses inorganic salts, moisture, and trapped solvents	Sensitivity limits; solvent overlap
Verdict for this Compound	Mandatory for confirming the "Free Base" vs. "Salt" status.[1]	Mandatory for detecting regioisomers (e.g., 4-isomer impurities).[1]	Validating for structure confirmation.

Why EA Wins for Piperazine Scaffolds

Piperazine derivatives are notoriously hygroscopic and basic.[1] A sample might show 99.9% purity on HPLC (which ignores water and inorganic salts) but only 85% active mass content due to absorbed moisture or carbonate formation.[1]

- Scenario: You synthesized the compound using Sodium Triacetoxyborohydride.
- Risk: Boron salts or Acetate salts may persist.[1]

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- Detection: HPLC shows a single peak (the organic part).[1] EA will show Carbon/Nitrogen ratios deviating from theory, flagging the contamination immediately.

Experimental Workflow: Synthesis to Validation

The following diagram outlines the logical flow for synthesizing and validating **2-Methoxy-5-(piperazin-1-ylmethyl)phenol**, highlighting where Elemental Analysis acts as the critical "Gatekeeper."

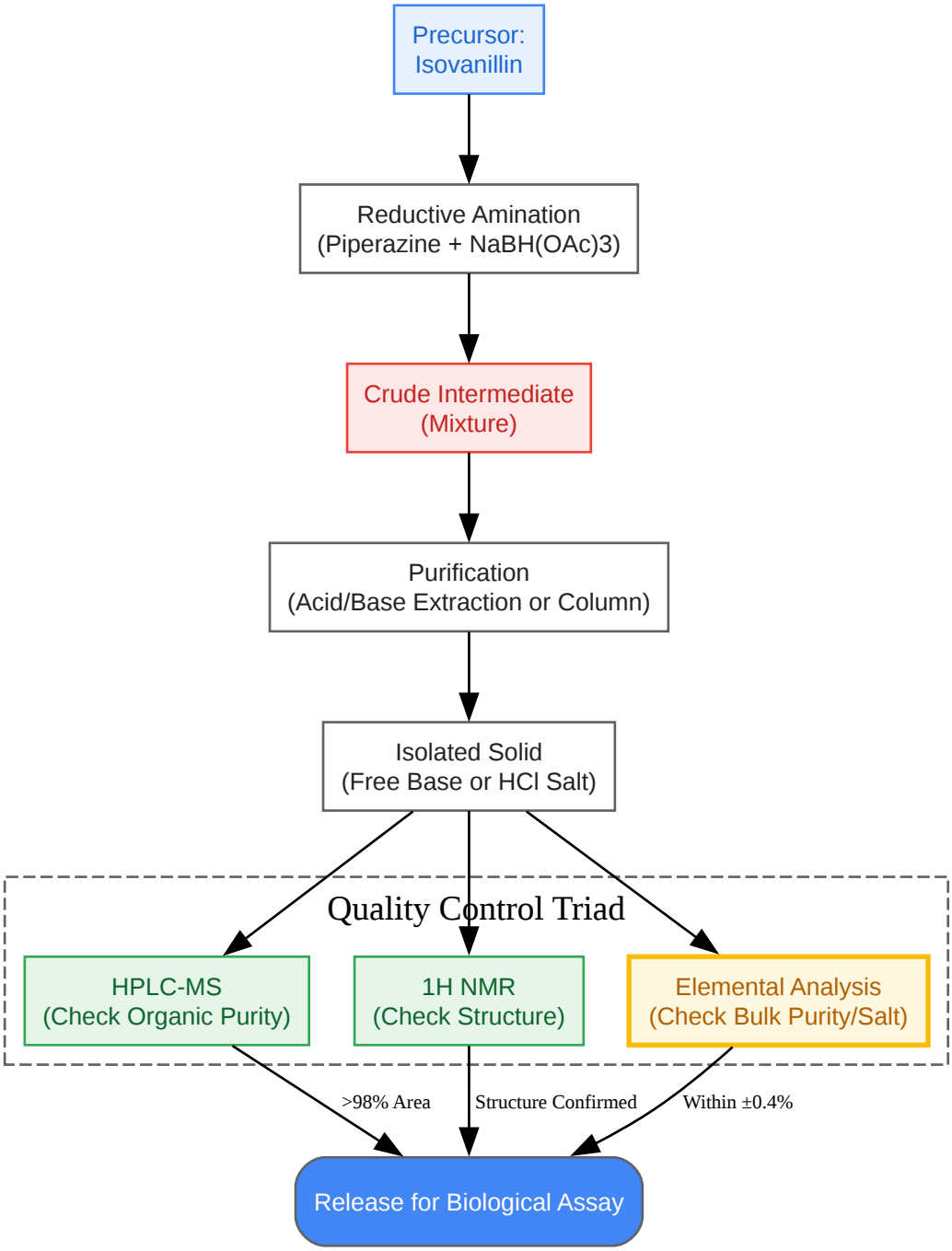

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Figure 1: Analytical workflow emphasizing the "Quality Control Triad" required to validate the piperazine-phenol intermediate.

Detailed Experimental Protocol for Elemental Analysis

To ensure reproducible EA data for this specific compound, follow this protocol to mitigate hygroscopicity errors.

Step 1: Sample Preparation (Drying)

- Rationale: The secondary amine in the piperazine ring attracts atmospheric moisture and CO_2.[1]
- Protocol:
  - Place 50 mg of the sample in a vacuum drying pistol.[1]
  - Dry at 40–45°C under high vacuum (<1 mbar) for 4–6 hours.
  - Note: Avoid temperatures >60°C to prevent oxidation of the phenol ring unless stored under Nitrogen.[1]

Step 2: Encapsulation[1]

- Rationale: Minimize exposure to air during weighing.[1]
- Protocol:
  - Use pre-tared tin (Sn) capsules.[1]
  - Weigh 2.0 ± 0.1 mg of the dried sample.
  - Fold the capsule immediately using clean forceps to create a hermetic seal.[1]
  - Analyze within 30 minutes of weighing.

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Step 3: Combustion Parameters (Typical)

- Furnace Temperature: 950°C (ensure complete combustion of the aromatic ring).
- Carrier Gas: Helium (High Purity).[1]
- Standard: Acetanilide or Sulfanilamide (Standardize daily).[1]

Troubleshooting: Interpreting Deviations

If your EA results fail the ±0.4% criteria, use this diagnostic table:

Observation	Likely Cause	Corrective Action
Low %C, Low %N	Excess Moisture / Solvent	Re-dry sample at higher vacuum; check NMR for solvent peaks.[1]
Low %C, High %H	Residual Grease / Alkanes	Recrystallize; wash with non-polar solvent (Hexane/Ether).[1]
Low %N, Correct %C	Inorganic Salt Contamination	Check for Silica gel (if columned) or Sodium salts (from workup).[1] Perform ash test.
High %C	Solvent Entrapment (e.g., EtOAc)	Dry above the boiling point of the suspected solvent.[1]

References

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- PubChem Compound Summary. (2023). "1-(3-Hydroxy-4-methoxybenzyl)piperazine" (Synonym for target structure).[1] National Center for Biotechnology Information.[1] [1]

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Sources

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- To cite this document: BenchChem. [Comprehensive Characterization Guide: 2-Methoxy-5-(piperazin-1-ylmethyl)phenol[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13596696/docs#comprehensive-characterization-guide-2-methoxy-5-piperazin-1-ylmethyl-phenol-1]

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